

Benzyl 4-Methylbenzoate: A Comprehensive Technical Guide for Organic Synthesis

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Compound of Interest

Compound Name: **Benzyl 4-methylbenzoate**

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Abstract

Benzyl 4-methylbenzoate, a versatile ester, serves as a crucial intermediate in a multitude of organic synthesis applications. Its unique structural features, combining a benzyl protecting group with a methyl-substituted aromatic ring, make it a valuable building block in the synthesis of complex molecules, including active pharmaceutical ingredients (APIs). This technical guide provides an in-depth overview of the physicochemical properties, synthesis methodologies, and key applications of **benzyl 4-methylbenzoate**, with a focus on its role in modern organic chemistry. Detailed experimental protocols, comprehensive data summaries, and schematic representations of its synthetic utility are presented to support researchers in leveraging this important compound.

Physicochemical Properties

Benzyl 4-methylbenzoate is a colorless to pale yellow liquid with a characteristic aromatic odor. Its key physical and chemical properties are summarized in the table below, providing a foundational understanding for its application in various reaction conditions.[\[1\]](#)

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₄ O ₂	[2]
Molecular Weight	226.27 g/mol	[2]
CAS Number	5467-99-2	[2]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	Not available	
Boiling Point (predicted)	372.5 °C	[3]
Density (predicted)	1.142 g/cm ³	[3]
Refractive Index (predicted)	1.566	[3]
Solubility	Soluble in polar aprotic solvents like acetone, ethanol, and ether; limited solubility in water.	[1][3]

Synthesis of Benzyl 4-Methylbenzoate

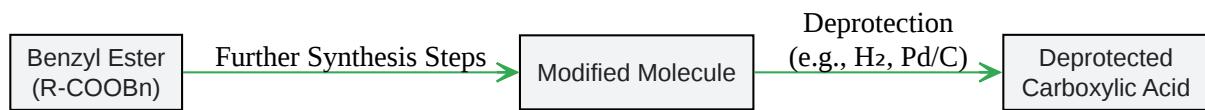
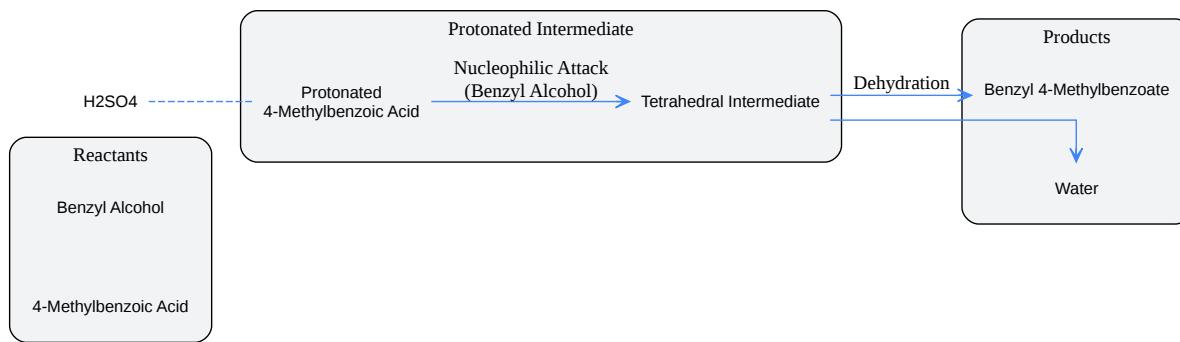
The synthesis of **benzyl 4-methylbenzoate** can be achieved through several established methods in organic chemistry. The most common approaches involve the esterification of 4-methylbenzoic acid with benzyl alcohol.

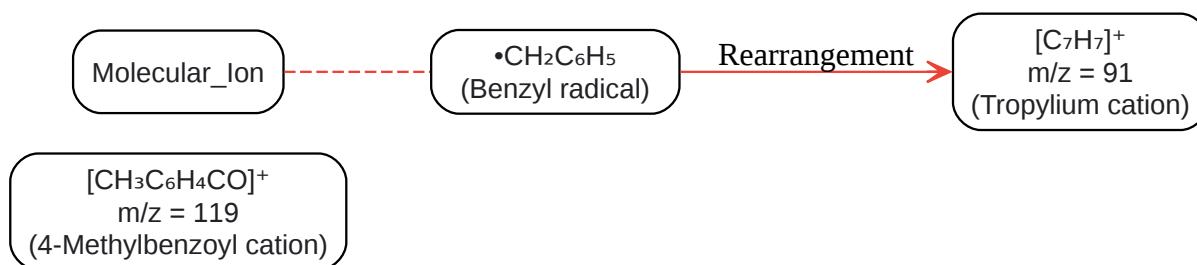
Fischer-Speier Esterification

The Fischer-Speier esterification is a classic and cost-effective method for the synthesis of esters from a carboxylic acid and an alcohol in the presence of an acid catalyst.[4]

- Reagents: 4-methylbenzoic acid, benzyl alcohol, concentrated sulfuric acid (catalyst), diethyl ether, 10% sodium bicarbonate solution, anhydrous magnesium sulfate.
- Procedure:
 - In a round-bottomed flask, dissolve 4-methylbenzoic acid in an excess of benzyl alcohol.

- Cool the mixture in an ice bath and slowly add a catalytic amount of concentrated sulfuric acid with swirling.
- Attach a reflux condenser and heat the mixture to reflux for 1-2 hours.
- After cooling to room temperature, decant the solution into a separatory funnel containing water.
- Extract the aqueous layer with diethyl ether.
- Wash the combined organic layers with water, followed by a 10% sodium bicarbonate solution to neutralize any unreacted acid, and then again with water.^[5]
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation to yield pure **benzyl 4-methylbenzoate**.





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